

Standard Operating Procedure: Proper Disposal of Nandrolone-3,4-13C2

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Compound of Interest

Compound Name: Nandrolone-3,4-13C2

Cat. No.: B1148523

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Nandrolone-3,4-13C2**. This procedure is designed for researchers, scientists, and drug development professionals to ensure that disposal methods mitigate risks and adhere to regulatory requirements.

Immediate Safety and Hazard Identification

Nandrolone-3,4-13C2 must be handled as a hazardous chemical and a controlled substance. The isotopic labeling with Carbon-13 (^{13}C) is stable and does not pose a radiological hazard.[1] [2] Disposal procedures are therefore dictated by the pharmacological and legal status of nandrolone.

Key Hazard Information:

- **Controlled Substance:** Nandrolone is an anabolic steroid and is regulated as a controlled substance. Disposal is governed by the U.S. Drug Enforcement Administration (DEA) and corresponding national authorities.[3][4][5]
- **Chemical Hazards:** Nandrolone and its derivatives are suspected of causing cancer and may damage fertility or the unborn child.[6][7]

Personal Protective Equipment (PPE) Required:

- Standard laboratory coat

- Safety glasses or goggles
- Chemical-resistant gloves

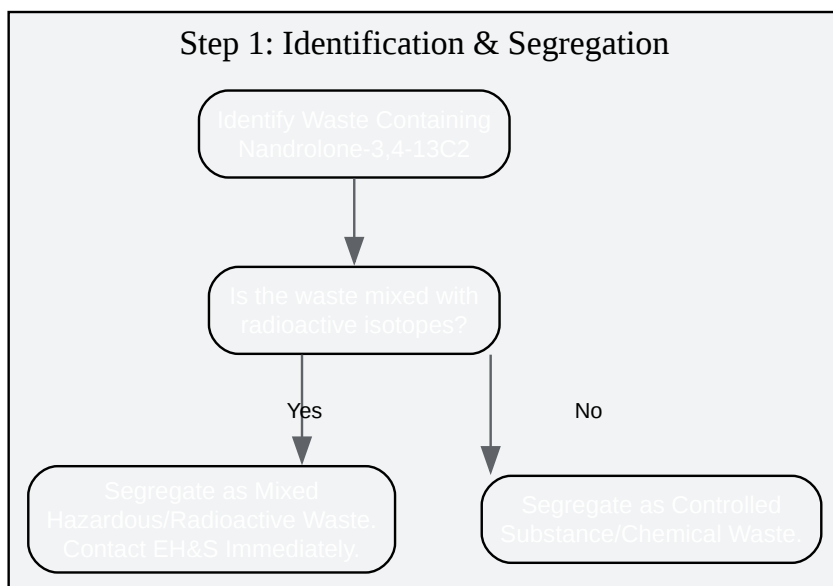
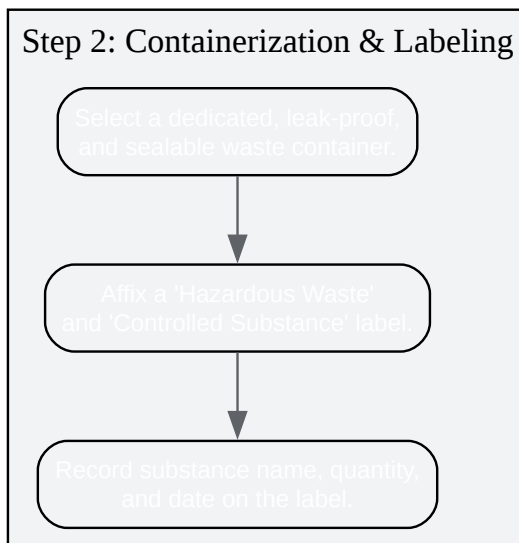
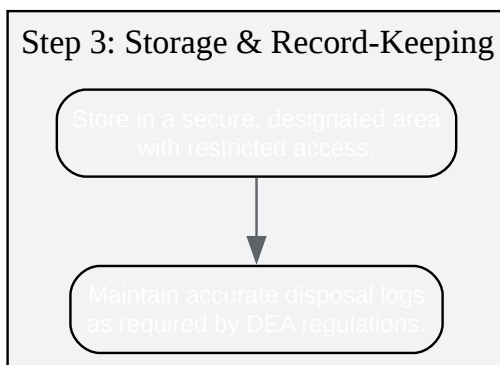
Regulatory Overview

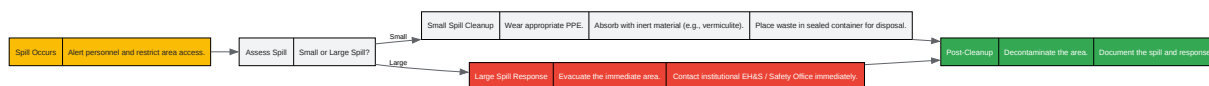
The disposal of **Nandrolone-3,4-13C2** is governed by multiple regulatory bodies. Compliance with all applicable federal, state, and local regulations is mandatory.

Regulatory Body	Regulation	Key Requirement
Drug Enforcement Administration (DEA)	21 CFR §1317.90	Controlled substances must be rendered "non-retrievable" upon disposal. The method of destruction must permanently alter the substance's physical or chemical condition, making it unusable.[3]
Environmental Protection Agency (EPA)	Resource Conservation and Recovery Act (RCRA)	Pharmaceuticals that are considered hazardous waste must be managed according to specific protocols to protect human health and the environment.[3]
Institutional & Local Authorities	Site-Specific SOPs	Your institution's Environmental Health & Safety (EH&S) department and local waste authorities may have additional, stricter requirements.

Pre-Disposal and Segregation Workflow

Proper segregation is the first critical step in the disposal process. A failure to correctly segregate waste can lead to regulatory violations and safety hazards.

Step 1: Identification & Segregation**Step 2: Containerization & Labeling****Step 3: Storage & Record-Keeping**



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